

# "5-Acetyl-2-amino-4-hydroxybenzoic acid" solubility in common lab solvents

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 5-Acetyl-2-amino-4-hydroxybenzoic acid |
| Cat. No.:      | B040613                                |

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## Technical Support Center: 5-Acetyl-2-amino-4-hydroxybenzoic acid

This technical support guide provides researchers, scientists, and drug development professionals with information regarding the solubility of **5-Acetyl-2-amino-4-hydroxybenzoic acid** in common laboratory solvents. As explicit quantitative solubility data for this compound is not readily available in published literature, this guide offers a qualitative assessment, a detailed experimental protocol for solubility determination, and answers to frequently asked questions.

## Solubility Profile

Due to the absence of specific experimental data, the following table provides a qualitative prediction of the solubility of **5-Acetyl-2-amino-4-hydroxybenzoic acid** based on its chemical structure and the known solubility of similar compounds. The molecule possesses acidic (carboxylic acid, phenol) and basic (amine) functional groups, as well as a polar acetyl group, which will influence its solubility behavior.

Table 1: Qualitative Solubility of **5-Acetyl-2-amino-4-hydroxybenzoic acid** in Common Laboratory Solvents

| Solvent                   | Predicted Solubility | Rationale  |
|---------------------------|----------------------|--|
| Water                     | Sparingly Soluble    | The presence of polar functional groups (hydroxyl, amino, carboxyl, and acetyl) allows for hydrogen bonding with water. However, the aromatic ring is hydrophobic, which will limit solubility. Solubility is expected to be pH-dependent. |
| Ethanol                   | Soluble              | Ethanol is a polar protic solvent that can engage in hydrogen bonding with the compound's functional groups, and its ethyl group can interact with the aromatic ring.  |
| Methanol                  | Soluble              | Similar to ethanol, methanol is a polar protic solvent that should effectively solvate the compound.   |
| Dimethyl Sulfoxide (DMSO) | Soluble              | DMSO is a polar aprotic solvent that is an excellent solvent for a wide range of organic compounds, including those with multiple polar functional groups.   |
| Dimethylformamide (DMF)   | Soluble              | DMF is another polar aprotic solvent with a high dissolving power for polar and aromatic compounds.  |
| Acetone                   | Moderately Soluble   | Acetone is a polar aprotic solvent that should be able to dissolve the compound,   |

though perhaps to a lesser extent than DMSO or DMF.

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## Experimental Protocol: Determination of Thermodynamic Solubility

This section provides a detailed methodology for determining the thermodynamic (equilibrium) solubility of **5-Acetyl-2-amino-4-hydroxybenzoic acid**.

Objective: To determine the saturation concentration of **5-Acetyl-2-amino-4-hydroxybenzoic acid** in various solvents at a specific temperature.

Materials:

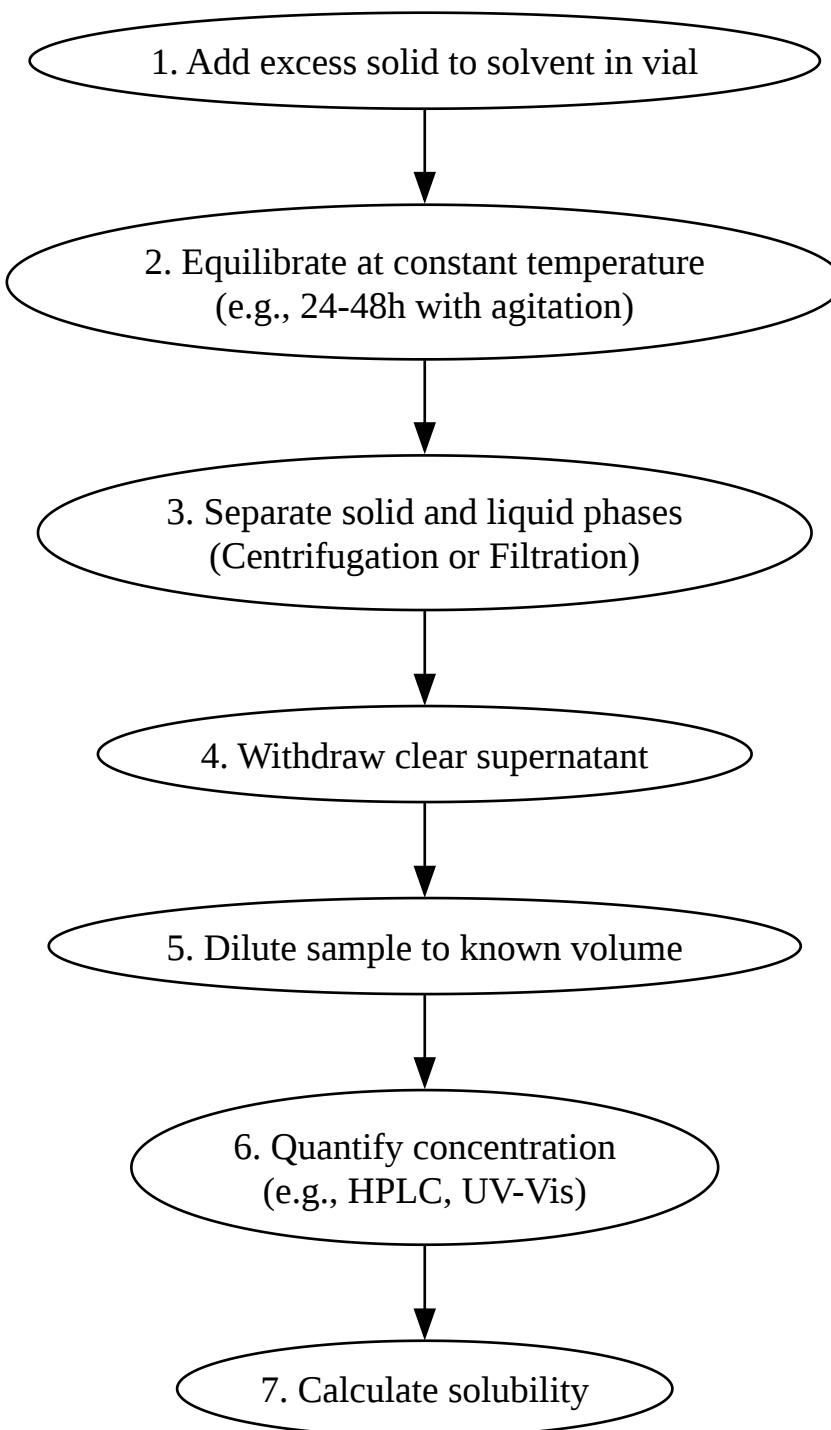
- **5-Acetyl-2-amino-4-hydroxybenzoic acid** (solid)
- Selected solvents (e.g., Water, Ethanol, Methanol, DMSO, DMF, Acetone)
- Vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:

- Add an excess amount of solid **5-Acetyl-2-amino-4-hydroxybenzoic acid** to a series of vials, each containing a known volume of a different solvent. The excess solid is crucial to ensure that equilibrium with the saturated solution is reached.
- Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C or 37 °C).
  - Agitate the mixtures for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. The time required may need to be determined empirically.
- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
  - To separate the saturated solution from the undissolved solid, either:
    - Centrifuge the vials at a high speed.
    - Filter the supernatant using a syringe filter compatible with the solvent. This step must be performed carefully to avoid disturbing the solid pellet.
- Sample Preparation for Analysis:
  - Carefully withdraw a known volume of the clear supernatant (the saturated solution).
  - Dilute the sample with a suitable solvent to a concentration within the linear range of the analytical method (e.g., HPLC or UV-Vis spectroscopy).
- Quantification:
  - Analyze the diluted samples using a validated analytical method to determine the concentration of **5-Acetyl-2-amino-4-hydroxybenzoic acid**.

- A standard calibration curve should be prepared using known concentrations of the compound to ensure accurate quantification.
- Calculation:
  - Calculate the solubility of the compound in each solvent by multiplying the measured concentration by the dilution factor. The results can be expressed in units such as mg/mL or mol/L.



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Caption: Factors influencing the solubility of a compound.

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